

Personal protective equipment for handling EN219

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: EN219

Cat. No.: B15574252

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Essential Safety and Handling Guide for EN219

Topic: Personal Protective Equipment for Handling **EN219** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

Audience: Researchers, scientists, and drug development professionals.

Introduction to EN219

EN219 is a research chemical identified as a covalent inhibitor of RNF114, an E3 ubiquitin ligase. Its reactivity is attributed to a chloroacetamide functional group, which covalently binds to cysteine residues on its target protein. Due to this reactive nature, appropriate handling procedures and personal protective equipment (PPE) are critical to ensure laboratory safety. This guide provides detailed procedures for the safe handling, storage, and disposal of **EN219**.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **EN219** is not publicly available, its chemical structure, containing a reactive chloroacetamide moiety, suggests potential hazards. Chloroacetamides are known to be alkylating agents, which can be irritants, sensitizers, and potentially harmful if absorbed through the skin, inhaled, or ingested.

Potential Hazards:

- Skin and Eye Irritation: Direct contact can cause irritation or chemical burns.
- Allergic Skin Reaction: May cause skin sensitization upon repeated exposure.
- Toxicity: Harmful if swallowed, inhaled, or absorbed through the skin.
- Lack of comprehensive toxicological data: As a research chemical, the full toxicological profile of **EN219** is unknown.

A thorough risk assessment should be conducted before any experiment involving **EN219**.

Personal Protective Equipment (PPE)

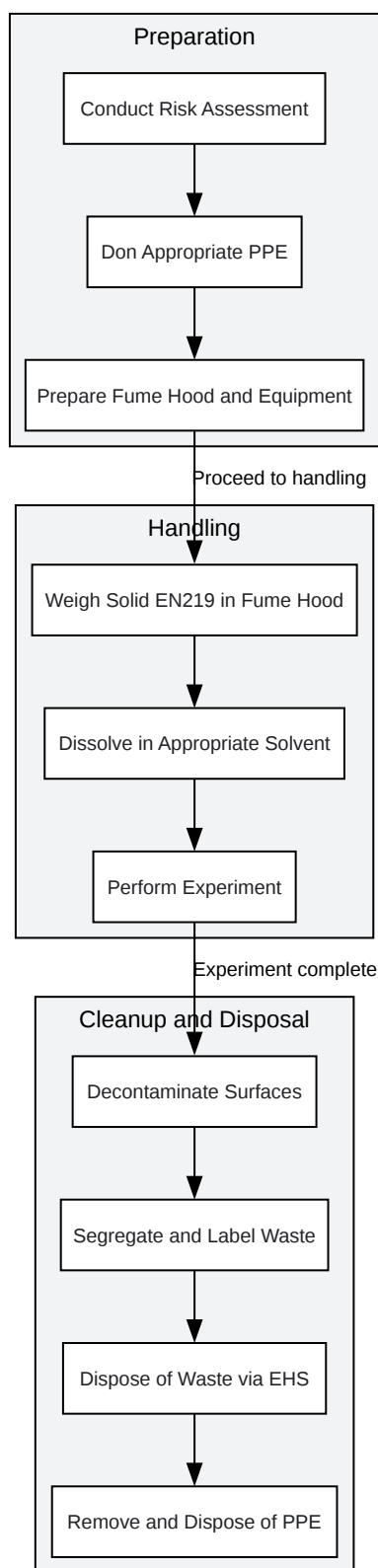
A multi-layered PPE approach is mandatory to minimize exposure to **EN219**. The following table summarizes the required PPE for various laboratory activities involving this compound.

Activity	Required Personal Protective Equipment
Handling solid EN219 (weighing, preparing solutions)	- Primary Gloves: Nitrile gloves (double-gloving recommended) - Secondary Gloves: Chemical-resistant gloves (e.g., neoprene or butyl rubber) over primary gloves - Eye Protection: Chemical safety goggles and a face shield - Body Protection: Laboratory coat and chemical-resistant apron - Respiratory Protection: Use in a certified chemical fume hood is mandatory. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is required.
Handling EN219 solutions	- Gloves: Double-gloving with nitrile gloves - Eye Protection: Chemical safety goggles - Body Protection: Laboratory coat
Cleaning spills	- Gloves: Heavy-duty, chemical-resistant gloves (e.g., butyl rubber) - Eye Protection: Chemical safety goggles and a face shield - Body Protection: Chemical-resistant suit or coveralls - Respiratory Protection: NIOSH-approved respirator with an organic vapor cartridge

Note: All PPE should be inspected for integrity before use and disposed of or decontaminated properly after handling **EN219**.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **EN219** in a laboratory setting.



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Caption: Workflow for Safe Handling of **EN219**.

Disposal Plan

Proper disposal of **EN219** and associated waste is crucial to prevent environmental contamination and ensure safety.

Waste Segregation and Disposal Procedures:

Waste Type	Disposal Procedure
Solid EN219	- Collect in a clearly labeled, sealed container. - Label as "Hazardous Waste: EN219 (Reactive Chloroacetamide)". - Dispose of through your institution's Environmental Health and Safety (EHS) office.
EN219 Solutions	- Collect in a sealed, chemical-resistant container. - Do not mix with other solvent waste unless compatible. - Label with the full chemical name and concentration. - Dispose of through EHS.
Contaminated PPE (gloves, apron, etc.)	- Place in a designated, sealed waste bag. - Label as "Hazardous Waste: EN219 Contaminated PPE". - Dispose of through EHS.
Contaminated Glassware	- Rinse with a suitable solvent in a fume hood. - Collect the rinsate as hazardous waste. - After decontamination, glassware can be washed and reused.

Emergency Spill Procedures:

- Evacuate: Immediately evacuate the affected area.
- Alert: Notify your supervisor and EHS.
- Secure: Restrict access to the spill area.

- PPE: Do not attempt to clean up the spill without the appropriate PPE, as detailed in the table above.
- Cleanup: For small spills, use a chemical spill kit with an absorbent appropriate for the solvent used. For large spills, await the arrival of trained EHS personnel.

Storage

Proper storage of **EN219** is essential to maintain its integrity and prevent accidental exposure.

Parameter	Storage Condition
Temperature	Store at -20°C or -80°C as recommended by the supplier.
Atmosphere	Store in a tightly sealed container, under an inert atmosphere (e.g., argon or nitrogen) if possible, to prevent degradation.
Location	Store in a designated, locked, and well-ventilated cold storage unit for hazardous materials.
Incompatibilities	Avoid storage near strong oxidizing agents, acids, and bases.

By adhering to these guidelines, researchers can safely handle **EN219**, minimizing risks and ensuring a secure laboratory environment. Always consult your institution's specific safety protocols and EHS office for additional guidance.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com